

Addressing moisture absorption in high-purity ammonium nitrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonium nitrate

Cat. No.: B1216098

[Get Quote](#)

Technical Support Center: High-Purity Ammonium Nitrate

Welcome to the technical support center for high-purity **ammonium nitrate**. This resource is designed for researchers, scientists, and drug development professionals to address common challenges related to moisture absorption and its consequences during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is moisture absorption and why is high-purity **ammonium nitrate** susceptible to it?

A1: High-purity **ammonium nitrate** is hygroscopic, meaning it readily attracts and absorbs moisture from the surrounding atmosphere.^{[1][2]} This process begins when the ambient relative humidity (RH) exceeds a specific threshold known as the Critical Relative Humidity (CRH).^{[3][4]} Above its CRH, the salt will continue to absorb water until it dissolves and forms a saturated solution.^{[3][4]} The high surface energy of **ammonium nitrate** crystals increases the potential for molecules to absorb moisture.^{[5][6]}

Q2: What is Critical Relative Humidity (CRH) and how does it vary with temperature?

A2: The Critical Relative Humidity (CRH) is the relative humidity level at which a material begins to absorb moisture from the air.^{[3][4]} For most salts, including **ammonium nitrate**, the CRH decreases as the temperature increases.^{[3][4][7]} This means that at higher temperatures, **ammonium nitrate** will start absorbing moisture at lower humidity levels, making it more

susceptible to caking. For example, the CRH of **ammonium nitrate** decreases by about 22-25% as the temperature rises from 0°C to 40°C.[\[3\]](#)[\[4\]](#)[\[7\]](#)

Q3: What are the primary consequences of moisture absorption in my experiments?

A3: Moisture absorption can lead to several undesirable issues in a laboratory or pharmaceutical setting:

- **Caking and Clumping:** Moisture dissolves the surface of the **ammonium nitrate** crystals. When conditions change and the moisture evaporates, crystal bridges form between particles, creating hard clumps or cakes.[\[8\]](#)[\[9\]](#)[\[10\]](#) This agglomeration compromises the free-flowing nature of the powder.[\[11\]](#)
- **Compromised Purity:** Absorbed moisture can introduce impurities or react with the **ammonium nitrate**, potentially altering its chemical properties.
- **Inaccurate Measurements:** The presence of water adds weight, leading to errors when measuring the mass of **ammonium nitrate** for preparing solutions or reactions.
- **Reduced Reactivity and Performance:** For applications where **ammonium nitrate** is an oxidizer, excess moisture can negatively affect its performance.[\[2\]](#)
- **Safety Concerns:** While pure **ammonium nitrate** is stable, moisture absorption can increase its sensitivity, and in combination with contaminants and confinement, may pose safety risks.[\[12\]](#)[\[13\]](#)

Q4: What are the ideal storage conditions for high-purity **ammonium nitrate**?

A4: To prevent moisture absorption, high-purity **ammonium nitrate** should be stored in a controlled environment:

- **Humidity:** Keep the relative humidity below 50%.[\[1\]](#) The CRH at 20°C is approximately 59%, so maintaining conditions well below this threshold is crucial.[\[1\]](#)
- **Temperature:** Maintain a stable temperature between 15–25°C (59–77°F).[\[1\]](#) Avoid significant temperature fluctuations, as this can cause moisture migration and thermal cycling, which degrades the prill structure.[\[1\]](#)[\[7\]](#)

- Containers: Use airtight, sealed containers with moisture-barrier properties, such as polyethylene-lined drums or sealed plastic containers.[\[1\]](#)[\[14\]](#)
- Inventory Management: Employ a first-in, first-out (FIFO) system to avoid prolonged storage, which increases the risk of moisture uptake.[\[1\]](#)

Q5: Can I use anti-caking agents for high-purity **ammonium nitrate**?

A5: While anti-caking agents are commonly used in agricultural-grade **ammonium nitrate**, their use in high-purity applications requires careful consideration. Anti-caking agents work by coating the granules to form a protective barrier against moisture.[\[8\]](#)[\[11\]](#) However, the agent itself could be a source of contamination in sensitive research or pharmaceutical applications. If caking is a persistent issue, consider agents that are inert and will not interfere with downstream processes. Common types include surfactants or inert powders.[\[8\]](#)[\[15\]](#) It is critical to validate the compatibility of any additive with your specific application.

Troubleshooting Guide

This guide provides solutions to common problems encountered due to moisture absorption.

Problem 1: My **ammonium nitrate** powder has formed hard clumps (caking).

- Immediate Cause: The material has been exposed to humidity above its Critical Relative Humidity (CRH), leading to dissolution and recrystallization, which forms crystal bridges between particles.[\[8\]](#)[\[16\]](#)
- Solution:
 - Carefully break up the clumps using a clean, dry, non-reactive tool (e.g., a ceramic or glass mortar and pestle). Perform this in a well-ventilated area or fume hood to avoid inhaling dust.[\[16\]](#)
 - Immediately transfer the material to a new, completely dry, airtight container.
 - Review your storage environment. Ensure the relative humidity is consistently below 50% and the temperature is stable.[\[1\]](#) Consider placing a desiccant in the secondary containment unit.[\[16\]](#)

Problem 2: The material appears wet or has formed a slurry.

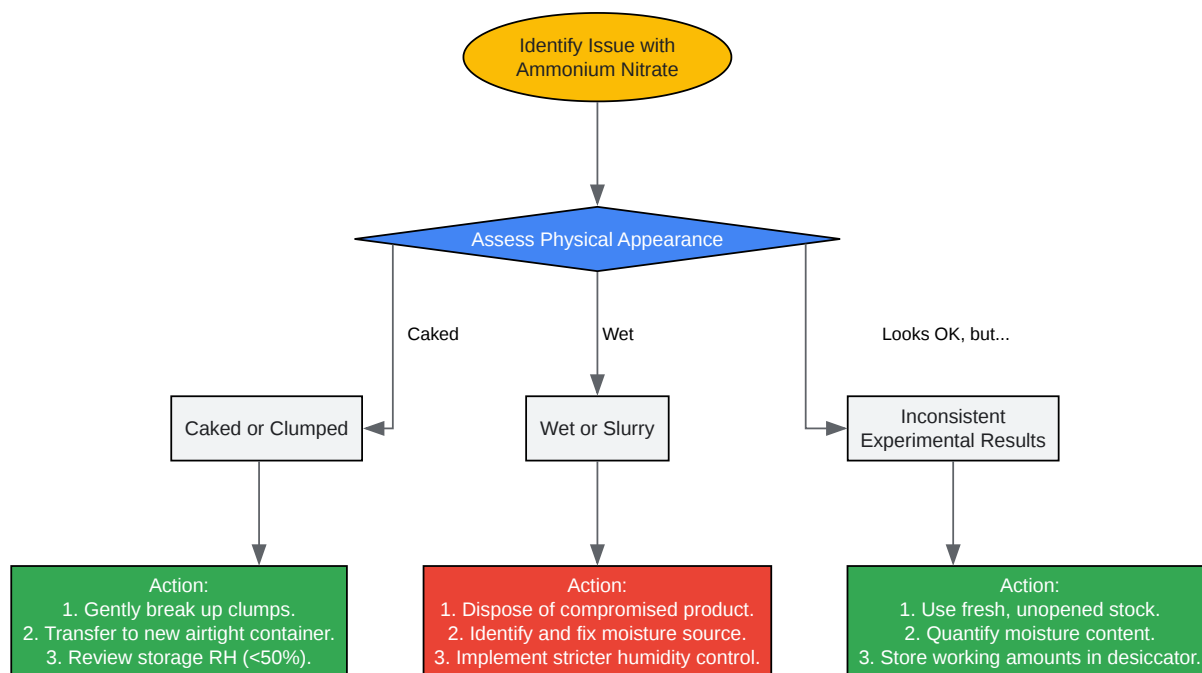
- Immediate Cause: This indicates severe moisture absorption from prolonged exposure to high humidity or a significant breach in the container's seal.[\[16\]](#)
- Solution:
 - The product is likely compromised and its purity cannot be guaranteed. It is strongly recommended to dispose of the material according to your institution's hazardous waste guidelines.[\[16\]](#) Do not attempt to dry and use it for sensitive applications.
 - Thoroughly inspect your storage area for sources of moisture ingress.
 - Implement stricter environmental controls, such as using a dehumidifier or a dedicated dry box for storage.[\[1\]](#)

Problem 3: I am observing inconsistent results in my experiments (e.g., reaction rates, yields).

- Immediate Cause: If you have ruled out other experimental variables, moisture in your **ammonium nitrate** could be the culprit. The added water weight leads to inaccurate molar calculations, and the moisture itself can interfere with certain chemical reactions.
- Solution:
 - Use a fresh, unopened container of high-purity **ammonium nitrate** for a control experiment.
 - If the issue persists with new containers, consider quantifying the moisture content of your material upon receipt and before use. See the Experimental Protocols section for methods like Karl Fischer Titration.
 - Store working quantities in smaller, frequently opened containers inside a desiccator to protect the main stock from repeated atmospheric exposure.

Troubleshooting Workflow

The following diagram outlines a logical workflow for diagnosing and addressing issues with high-purity **ammonium nitrate**.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for **ammonium nitrate** storage issues.

Quantitative Data

Table 1: Critical Relative Humidity (CRH) of Pure Ammonium Nitrate at Various Temperatures

This table shows the humidity threshold at which **ammonium nitrate** begins to absorb atmospheric moisture. Note the inverse relationship between temperature and CRH.

Temperature (°C)	Temperature (°F)	Critical Relative Humidity (CRH) (%)	Source(s)
0	32	~78	[7]
10	50	75.3	[17]
20	68	66.9	[17]
30	86	59.4	[14][17]
40	104	52.5	[17]

Table 2: Effect of Anti-Caking Agent on Caking Percentage

This table illustrates the reduction in caking achieved by applying a commercial anti-caking agent to **ammonium nitrate**.

Treatment	Caking Percentage (%)	Reduction in Caking (%)	Source(s)
Uncoated Ammonium Nitrate	68.27	N/A	[8]
Coated with 0.05% Commercial Agent	40.84	40.2	[8]
Coated with 0.10% Commercial Agent	39.05	42.8	[8]
Coated with 0.1% Experimental Agent (R18)	15.33	77.5	[8]

Experimental Protocols

Protocol 1: Determination of Moisture Content via Karl Fischer Titration

This is the standard method for accurately determining low levels of water content.[\[18\]](#)[\[19\]](#)

Objective: To quantify the percentage of water in a high-purity **ammonium nitrate** sample.

Methodology:

- Instrument Setup: Prepare the Karl Fischer titrator according to the manufacturer's instructions. Use a coulometric titrator for expected low moisture content.
- Sample Preparation: Accurately weigh a suitable amount of the **ammonium nitrate** sample (typically 0.5-1.0 g) using an analytical balance.
- Titration: Quickly introduce the weighed sample into the titration cell containing the Karl Fischer reagent. Ensure the cell is sealed to prevent atmospheric moisture from entering.
- Analysis: The instrument will titrate the water present in the sample. The reaction endpoint is detected electrochemically.
- Calculation: The instrument's software calculates the amount of water based on the charge consumed and reports the moisture content, usually as a percentage or ppm.
- Replicates: Perform the measurement in triplicate to ensure accuracy and reproducibility.

Protocol 2: Determination of Critical Relative Humidity (CRH)

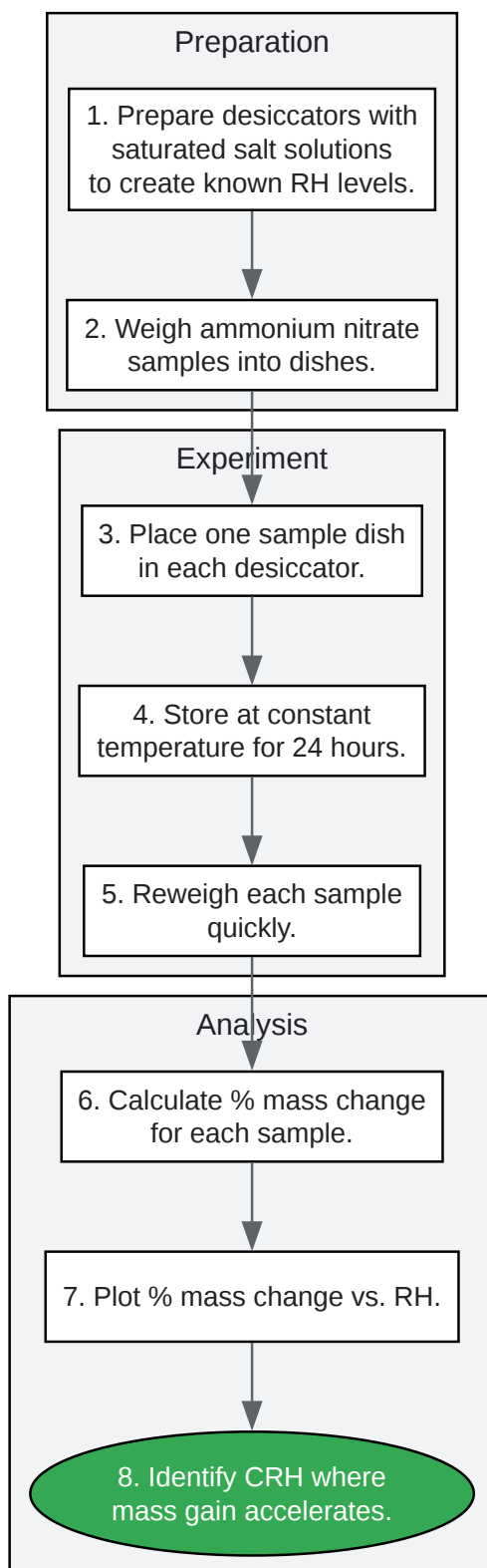
Objective: To experimentally determine the CRH of an **ammonium nitrate** sample at a constant temperature.

Methodology:

- Prepare Saturated Salt Solutions: Create a series of sealed desiccators, each containing a different saturated salt solution to maintain a specific, known relative humidity (e.g., LiCl for ~11% RH, MgCl₂ for ~33% RH, Mg(NO₃)₂ for ~53% RH, NaCl for ~75% RH, K₂SO₄ for ~97% RH at 25°C).

- Sample Preparation: Place a precisely weighed amount (~2-5 g) of finely ground **ammonium nitrate** into several pre-weighed, shallow sample dishes (one for each desiccator).
- Exposure: Place one sample dish into each prepared desiccator. Seal the desiccators tightly and store them in a location with a constant, controlled temperature.
- Monitoring: After a set period (e.g., 24 hours), quickly remove each dish, weigh it, and record the final weight.
- Calculation: Calculate the percentage change in mass for each sample.
 - $\text{Mass Change (\%)} = [(\text{Final Weight} - \text{Initial Weight}) / \text{Initial Weight}] \times 100$
- Data Analysis: Plot the percentage mass change against the relative humidity of each desiccator. The CRH is the approximate RH value where the sample's mass begins to increase sharply, indicating significant moisture absorption.[\[16\]](#)

CRH Determination Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining Critical Relative Humidity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. allanchem.com [allanchem.com]
- 2. ureaknowhow.com [ureaknowhow.com]
- 3. Critical Relative Humidity [cotecna-national.net1-02.test.voxteneo.com]
- 4. Critical relative humidity - Wikipedia [en.wikipedia.org]
- 5. researchgate.net [researchgate.net]
- 6. Anti-hygroscopic surface modification of ammonium nitrate (NH_4NO_3) coated by surfactants - Arabian Journal of Chemistry [arabjchem.org]
- 7. fertechinform.org [fertechinform.org]
- 8. dergipark.org.tr [dergipark.org.tr]
- 9. hrcak.srce.hr [hrcak.srce.hr]
- 10. researchgate.net [researchgate.net]
- 11. US2901317A - Anti-caking agent for ammonium nitrate - Google Patents [patents.google.com]
- 12. archemco.com [archemco.com]
- 13. safework.sa.gov.au [safework.sa.gov.au]
- 14. Ammonium nitrate - Wikipedia [en.wikipedia.org]
- 15. cyberleninka.ru [cyberleninka.ru]
- 16. benchchem.com [benchchem.com]
- 17. fertilizer.org [fertilizer.org]
- 18. Quality control of ammonium nitrate | Metrohm [metrohm.com]
- 19. Easy moisture determination in fertilizers by near-infrared spectroscopy | Metrohm [metrohm.com]

- To cite this document: BenchChem. [Addressing moisture absorption in high-purity ammonium nitrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216098#addressing-moisture-absorption-in-high-purity-ammonium-nitrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com